

Synthesis of Silver Bisulfate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Silver bisulfate

CAS No.: 55605-38-4

Cat. No.: B15396783

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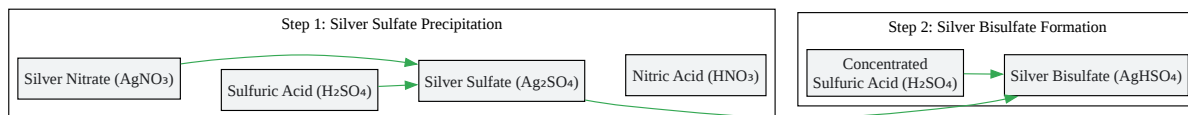
For Researchers, Scientists, and Drug Development Professionals

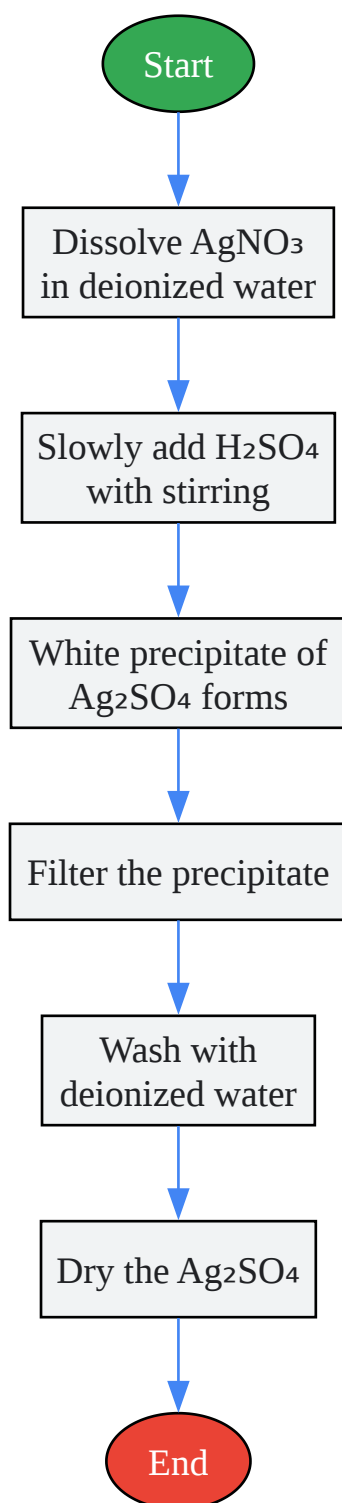
This in-depth technical guide details the synthesis of **silver bisulfate** (AgHSO_4) from silver nitrate (AgNO_3) and sulfuric acid (H_2SO_4). The synthesis is a two-step process, commencing with the precipitation of silver sulfate (Ag_2SO_4), which is subsequently converted to **silver bisulfate**. This document provides comprehensive experimental protocols, quantitative data, and visual representations of the chemical pathways and workflows.

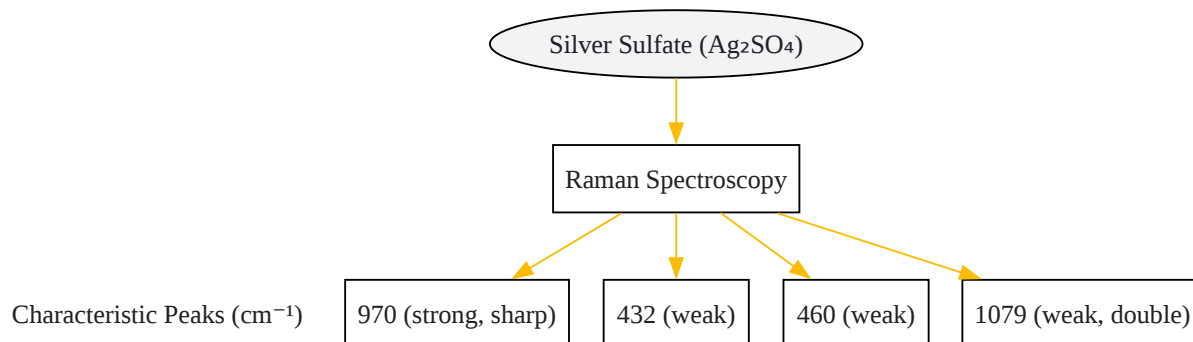
Overview of the Synthesis Pathway

The synthesis of **silver bisulfate** from silver nitrate and sulfuric acid proceeds through an intermediate, silver sulfate. The overall process can be summarized in two main stages:

- Step 1: Synthesis of Silver Sulfate (Ag_2SO_4): Silver nitrate reacts with sulfuric acid in a double displacement reaction to form a white precipitate of silver sulfate.
- Step 2: Synthesis of **Silver Bisulfate** (AgHSO_4): The isolated silver sulfate is then treated with concentrated sulfuric acid to yield **silver bisulfate**.







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